

# physical and chemical properties of ammonium hydroxide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ammonium

Cat. No.: B10827232

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Ammonium Hydroxide**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ammonium** hydroxide ( $\text{NH}_4\text{OH}$ ), commonly known as aqueous ammonia, is a solution of ammonia gas ( $\text{NH}_3$ ) dissolved in water.[1][2] While the formula  $\text{NH}_4\text{OH}$  is widely used for convenience, it's important to note that in aqueous solutions, ammonia exists in equilibrium with water, with only a small fraction forming **ammonium** ( $\text{NH}_4^+$ ) and hydroxide ( $\text{OH}^-$ ) ions.[3] This solution is a colorless liquid with a characteristically strong, pungent odor.[2] **Ammonium** hydroxide is a versatile and widely used reagent in various industrial, laboratory, and pharmaceutical applications, primarily functioning as a weak base, a complexant, and a nitrogen source.[4][5] Its utility spans from pH regulation in chemical syntheses to its use in the manufacturing of fertilizers and cleaning agents.[4][6] This guide provides a comprehensive overview of the core physical and chemical properties of **ammonium** hydroxide, detailed experimental protocols for its characterization, and visual representations of its chemical behavior.

## Physical Properties

The physical properties of **ammonium** hydroxide solutions are highly dependent on the concentration of dissolved ammonia. Commercially available solutions typically range from 5%

to 30% ammonia by weight.[7]

**Table 1: General Physical Properties of Ammonium Hydroxide**

Property	Value	References
Chemical Formula	NH <sub>4</sub> OH	[8]
Molar Mass	35.04 g/mol	[8]
Appearance	Colorless liquid	[8]
Odor	Strong, pungent, "fishy"	[2]

**Table 2: Concentration-Dependent Physical Properties of Ammonium Hydroxide**

Concentration (% w/w)	Density (g/cm <sup>3</sup> )	Boiling Point (°C)	Melting Point (°C)	pH
5%	-	38.8	-	12.2[6]
10%	-	-	-57.5	12.4[6]
25%	0.91	37.7	-57.5	-
30%	-	117.7	-	13.5[6]
35%	0.88	-	-91.5	-

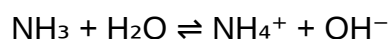
Note: Data compiled from various sources.[2][4][6][7][8]

## Solubility

Ammonia is highly soluble in water, a property that decreases with increasing temperature.[4] At 15.6 °C, a saturated solution contains 35.6% ammonia by mass.[4] The high solubility is attributed to the formation of hydrogen bonds between ammonia and water molecules.

## Chemical Properties

**Ammonium** hydroxide is a weak base. In solution, it establishes an equilibrium where a small fraction of ammonia molecules react with water to produce **ammonium** and hydroxide ions, conferring its basic properties.[6]



The base ionization constant ( $K_b$ ) for this equilibrium is  $1.8 \times 10^{-5}$  at 25 °C, which corresponds to a  $pK_b$  of 4.75.[6][9]

**Table 3: Chemical Characteristics of Ammonium Hydroxide**

Property	Value	References
Nature	Weak Base	[6]
$pK_b$	4.75	[9][10][11]
$K_b$	$1.8 \times 10^{-5}$	[6]

## Reactivity

- **Neutralization Reactions:** As a base, **ammonium** hydroxide readily reacts with acids to form **ammonium** salts and water. For example, with hydrochloric acid, it forms **ammonium** chloride:  $\text{NH}_4\text{OH} + \text{HCl} \rightarrow \text{NH}_4\text{Cl} + \text{H}_2\text{O}$
- **Reactions with Metal Salts:** **Ammonium** hydroxide reacts with many metal salts to form precipitates of the corresponding metal hydroxides.[12] The color and solubility of these precipitates are often characteristic of the metal ion, making these reactions useful in qualitative analysis.[12][13] In some cases, the initially formed precipitate may dissolve in excess **ammonium** hydroxide due to the formation of soluble complex ions.[13][14] For example, with copper(II) sulfate, a pale blue precipitate of copper(II) hydroxide is initially formed, which then dissolves in excess **ammonium** hydroxide to form a deep blue solution of tetraamminecopper(II) sulfate.[15][16]
- **Decomposition:** Upon heating, **ammonium** hydroxide solutions decompose, releasing ammonia gas and leaving behind water.[17] This volatility increases with temperature.

## Experimental Protocols

### Determination of Ammonium Hydroxide Concentration by Titration

This protocol describes the determination of the concentration of an **ammonium** hydroxide solution by titration with a standardized strong acid, such as hydrochloric acid (HCl).

Materials:

- Burette, 50 mL
- Pipette, 25 mL
- Erlenmeyer flask, 250 mL
- Standardized hydrochloric acid solution (e.g., 0.1 M HCl)
- **Ammonium** hydroxide solution of unknown concentration
- Methyl orange indicator solution
- Distilled water

Procedure:

- Rinse the burette with a small amount of the standardized HCl solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Pipette 25.00 mL of the **ammonium** hydroxide solution into a clean 250 mL Erlenmeyer flask.
- Add 2-3 drops of methyl orange indicator to the flask. The solution will turn yellow.
- Titrate the **ammonium** hydroxide solution with the HCl from the burette, swirling the flask continuously.

- Continue the titration until the solution in the flask changes from yellow to a persistent orange or faint pink color, which indicates the endpoint.
- Record the final burette reading. The volume of HCl used is the difference between the final and initial readings.
- Repeat the titration at least two more times to ensure concordant results.
- Calculate the molarity of the **ammonium** hydroxide solution using the formula:  $M_1V_1 = M_2V_2$ . Where  $M_1$  and  $V_1$  are the molarity and volume of the HCl solution, and  $M_2$  and  $V_2$  are the molarity and volume of the **ammonium** hydroxide solution.[\[18\]](#)[\[19\]](#)

## Spectrophotometric Determination of Ammonium Concentration (Indophenol Blue Method)

This method is based on the reaction of ammonia with salicylate and hypochlorite in the presence of a catalyst (sodium nitroprusside) to form a blue-colored indophenol complex. The absorbance of this complex is proportional to the ammonia concentration.[\[20\]](#)[\[21\]](#)

Materials:

- Spectrophotometer
- Volumetric flasks and pipettes
- **Ammonium** standard stock solution (e.g., 1000 mg/L as N)
- Phenol-alkali solution
- Sodium hypochlorite solution
- Sodium nitroprusside solution

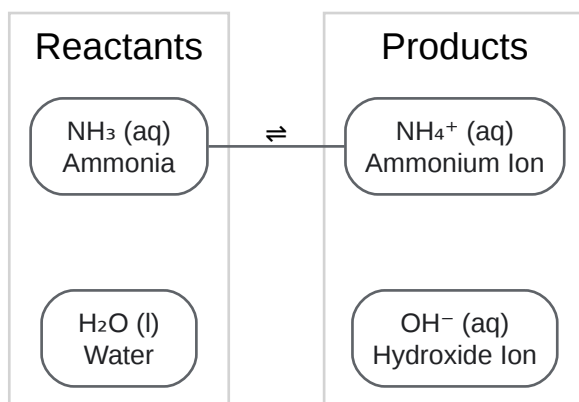
Procedure:

- Preparation of Reagents:
  - Phenol-alkali solution: Dissolve sodium hydroxide in distilled water, then add phenol.

- Sodium nitroprusside solution: Dissolve sodium nitroprusside in distilled water.
- Sodium hypochlorite solution: Use a commercial bleach solution of known concentration.
- Preparation of Calibration Standards: Prepare a series of standard solutions with known **ammonium** concentrations by diluting the stock solution.
- Sample and Standard Treatment:
  - To a specific volume of sample or standard in a volumetric flask, add the phenol-alkali solution and mix.
  - Add the sodium nitroprusside solution and mix.
  - Finally, add the sodium hypochlorite solution, mix, and bring the solution to volume with distilled water.
- Color Development: Allow the solutions to stand for a specified time (e.g., 1 hour) at room temperature for the blue color to develop.
- Spectrophotometric Measurement: Measure the absorbance of each standard and sample at a wavelength of 640 nm, using a reagent blank to zero the instrument.
- Data Analysis: Plot a calibration curve of absorbance versus **ammonium** concentration for the standards. Determine the concentration of **ammonium** in the sample by comparing its absorbance to the calibration curve.[\[20\]](#)[\[22\]](#)

## Visualizations

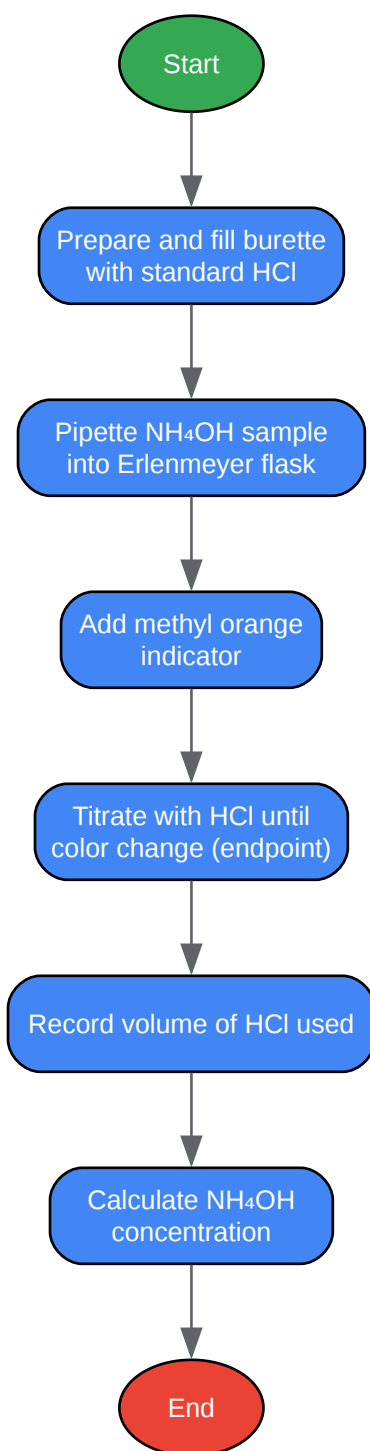
### Diagram 1: Equilibrium of Ammonium Hydroxide in Water



[Click to download full resolution via product page](#)

Caption: Chemical equilibrium of ammonia in water.

## Diagram 2: Titration Experimental Workflow

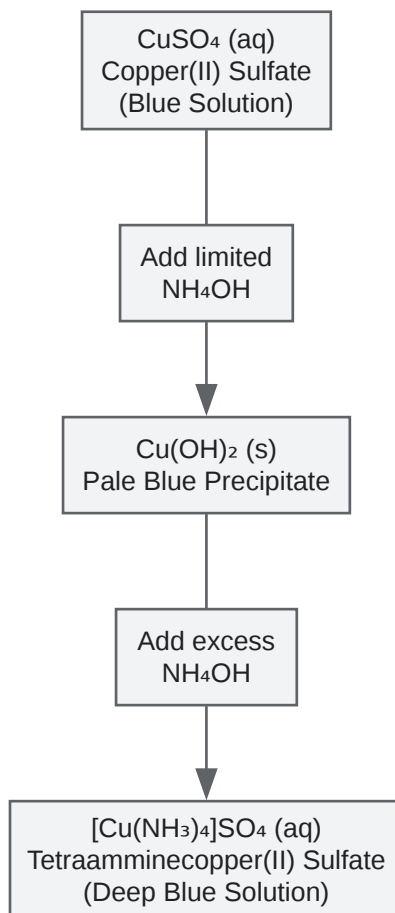


[Click to download full resolution via product page](#)

Caption: Workflow for the titration of **ammonium** hydroxide.



## Diagram 3: Reaction of Ammonium Hydroxide with Copper(II) Sulfate



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. [byjus.com](https://www.byjus.com) [byjus.com]
- 3. [atsdr.cdc.gov](https://www.atsdr.cdc.gov) [atsdr.cdc.gov]

- 4. Ammonia solution - Wikipedia [en.wikipedia.org]
- 5. Working with Ammonium Hydroxide (NH<sub>4</sub>OH) : A Comprehensive Guide | Lab Manager [labmanager.com]
- 6. benchchem.com [benchchem.com]
- 7. coastalammonia.com [coastalammonia.com]
- 8. Ammonium Hydroxide [commonorganicchemistry.com]
- 9. the pka of acetic acid and pkb of ammonium hydroxide are 4.76 and 4.7 - askIITians [askiitians.com]
- 10. sarthaks.com [sarthaks.com]
- 11. youtube.com [youtube.com]
- 12. youtube.com [youtube.com]
- 13. shaalaa.com [shaalaa.com]
- 14. brainly.com [brainly.com]
- 15. teacherspayteachers.com [teacherspayteachers.com]
- 16. m.youtube.com [m.youtube.com]
- 17. homework.study.com [homework.study.com]
- 18. hammelscienceandmath.weebly.com [hammelscienceandmath.weebly.com]
- 19. youtube.com [youtube.com]
- 20. ccal.oregonstate.edu [ccal.oregonstate.edu]
- 21. scribd.com [scribd.com]
- 22. sydney.edu.au [sydney.edu.au]
- To cite this document: BenchChem. [physical and chemical properties of ammonium hydroxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827232#physical-and-chemical-properties-of-ammonium-hydroxide]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)